

3-Amino-6-methylpyridin-2-ol CAS number and structure

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Compound of Interest

Compound Name: 3-Amino-6-methylpyridin-2-ol

Cat. No.: B112726

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A comprehensive technical guide on **3-Amino-6-methylpyridin-2-ol**, prepared for researchers, scientists, and professionals in drug development. This document provides in-depth information on its chemical properties, structure, and synthesis, with a focus on its relevance in scientific research.

Core Compound Information

3-Amino-6-methylpyridin-2-ol is a substituted pyridine derivative. The pyridine ring is a common scaffold in medicinal chemistry due to its presence in various biologically active compounds.^[1] Derivatives of 3-aminopyridin-2(1H)-one are noted for their potential as biologically active compounds, exhibiting properties such as antiradical and cytoprotective activities.^[2]

Chemical Structure and CAS Number

The definitive identifier for **3-Amino-6-methylpyridin-2-ol** is its CAS number.

- CAS Number: 52334-79-9^{[3][4][5]}
- Molecular Formula: C₆H₈N₂O^{[3][4]}
- Molecular Weight: 124.14 g/mol ^{[3][4][5]}
- Canonical SMILES: CC1=CC=C(C(=O)N1)N^[6]

A hydrochloride salt of this compound is also available, with the CAS number 1257665-17-0.[6]
[7]

Caption: Chemical structure of **3-Amino-6-methylpyridin-2-ol**.

Physicochemical Properties

A summary of key physicochemical data for related aminopyridine compounds is presented below. Data for the specific title compound is limited; therefore, properties of structurally similar molecules are provided for context.

Property	2-Amino-6-methylpyridine	3-Amino-2-methylpyridine	6-Methylpyridin-2-ol
CAS Number	1824-81-3[8][9][10]	3430-10-2[11]	3279-76-3
Molecular Formula	C ₆ H ₈ N ₂ [9]	C ₆ H ₈ N ₂ [11]	C ₆ H ₇ NO
Molecular Weight	108.14 g/mol [8][9]	108.14 g/mol [11]	109.13 g/mol [12]
Melting Point	40-44 °C[8][9]	-	164-167 °C
Boiling Point	208-209 °C[8]	-	-
Appearance	Yellow Crystalline Solid[9]	Solid	-

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **3-Amino-6-methylpyridin-2-ol** is not readily available in the cited literature, a general synthetic route has been noted.

Synthesis from 6-Hydroxy-5-nitro-2-picoline

One of the known synthetic pathways to produce **3-Amino-6-methylpyridin-2-ol** involves the reduction of the nitro group of 6-Hydroxy-5-nitro-2-picoline.[5] This is a common method for introducing an amino group onto an aromatic ring.

General Experimental Protocol (Hypothetical Reduction):

- **Dissolution:** The starting material, 6-Hydroxy-5-nitro-2-picoline, is dissolved in a suitable solvent such as ethanol or acetic acid.
- **Catalyst Addition:** A hydrogenation catalyst, typically palladium on carbon (Pd/C), is added to the mixture.
- **Hydrogenation:** The reaction mixture is subjected to a hydrogen atmosphere, often under pressure, and stirred at room temperature or with gentle heating.
- **Monitoring:** The progress of the reaction is monitored by techniques like Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- **Work-up:** Upon completion, the catalyst is removed by filtration. The solvent is then evaporated under reduced pressure.
- **Purification:** The crude product is purified, commonly through recrystallization or column chromatography, to yield the final **3-Amino-6-methylpyridin-2-ol**.



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Caption: A generalized workflow for the synthesis of **3-Amino-6-methylpyridin-2-ol**.

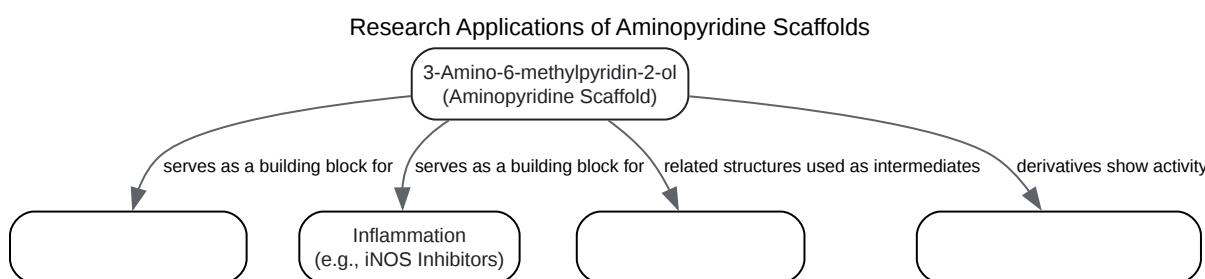
Applications in Drug Development and Research

Aminopyridine scaffolds are of significant interest in medicinal chemistry and drug discovery. [13] They serve as crucial intermediates and building blocks for synthesizing a wide range of pharmaceutical compounds.[14][15]

Potential Therapeutic Areas:

- **Oncology:** Certain aminopyridine and aminopyrimidine derivatives have been designed as selective inhibitors of Fibroblast Growth Factor Receptor 4 (FGFR4), which is a target in hepatocellular carcinoma.[16]

- Inflammatory Conditions: Analogues of 2-amino-4-methylpyridine have been synthesized and evaluated as potential inhibitors of inducible nitric oxide synthase (iNOS), an enzyme involved in inflammatory processes.[17]
- Neurological Disorders: Research into 3-Amino-6-methoxy-2-methylpyridine suggests its utility as an intermediate in developing pharmaceuticals for neurological conditions.[14][15]
- Antiviral and Antimicrobial Agents: Some derivatives of 3-aminopyridin-2(1H)-one have demonstrated antiviral activity.[2] The broader class of aminopyridines is also explored for activity against neglected tropical diseases.[13]



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Caption: Key areas of research involving aminopyridine derivatives.

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